

Technical Support Center: Optimizing BAY-985 Concentration for Assays

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Compound of Interest

Compound Name: BAY-985
CAS No.: 2409479-29-2
Cat. No.: B605962

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This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **BAY-985**, a potent and selective dual inhibitor of TBK1 and IKK ϵ .

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **BAY-985**?

A1: **BAY-985** is an ATP-competitive dual inhibitor of TANK-binding kinase 1 (TBK1) and I κ B kinase ϵ (IKK ϵ).^{[1][2][3]} By inhibiting these kinases, **BAY-985** blocks the phosphorylation of Interferon Regulatory Factor 3 (IRF3), a key step in innate immune signaling pathways.^{[1][3][4][5][6]}

Q2: What are the recommended starting concentrations for in vitro assays?

A2: The optimal concentration of **BAY-985** is highly dependent on the specific assay system. For biochemical assays, concentrations can be as low as 2 nM, while cell-based assays may require concentrations up to the micromolar range.^{[2][4]} A recommended starting point for

cellular assays is around 200 nM.[7] It is crucial to perform a dose-response curve to determine the optimal concentration for your specific experimental conditions.

Q3: How should I prepare a stock solution of **BAY-985**?

A3: **BAY-985** is soluble in DMSO.[4] For a stock solution, you can dissolve it in fresh DMSO to a concentration of 100 mg/mL (180.64 mM).[4] It is important to use moisture-free DMSO, as absorbed moisture can reduce solubility.[4] For in vivo studies, specific formulations with PEG300, Tween80, and ddH2O or corn oil have been described.[4]

Q4: In which signaling pathway does **BAY-985** act?

A4: **BAY-985** acts primarily in the innate immune signaling pathway that leads to the activation of IRF3. This pathway is typically initiated by pattern recognition receptors (PRRs) that detect viral or bacterial components. Downstream signaling converges on the kinases TBK1 and IKKε, which then phosphorylate IRF3.

Data Summary

BAY-985 Potency (IC50)

Target/Assay	Condition	IC50 Value
TBK1	Biochemical (low ATP)	2 nM[2][4][8]
TBK1	Biochemical (high ATP)	30 nM[2][4][8]
IKKε	Biochemical	2 nM[4][9]
pIRF3 Phosphorylation	Cell-based (MDA-MB-231)	74 nM[1][2][4][9]
SK-MEL-2 Cell Proliferation	Cell-based	900 nM[1][2][4]
ACHN Cell Proliferation	Cell-based	7260 nM[1][2]

BAY-985 Kinase Selectivity

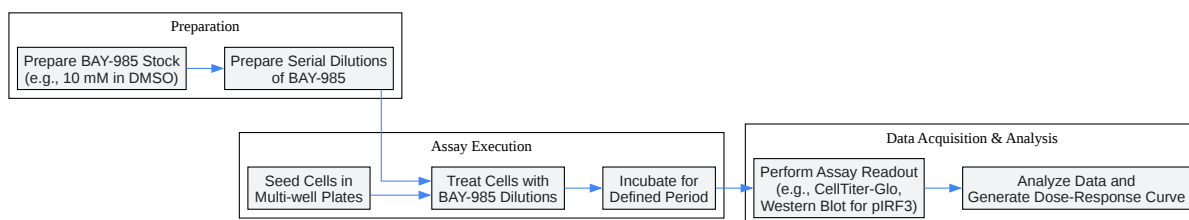
Kinase	IC50 Value
FLT3	123 nM[1][2]
RSK4	276 nM[1][2]
DRAK1	311 nM[1][2]
ULK1	7930 nM[1][2]

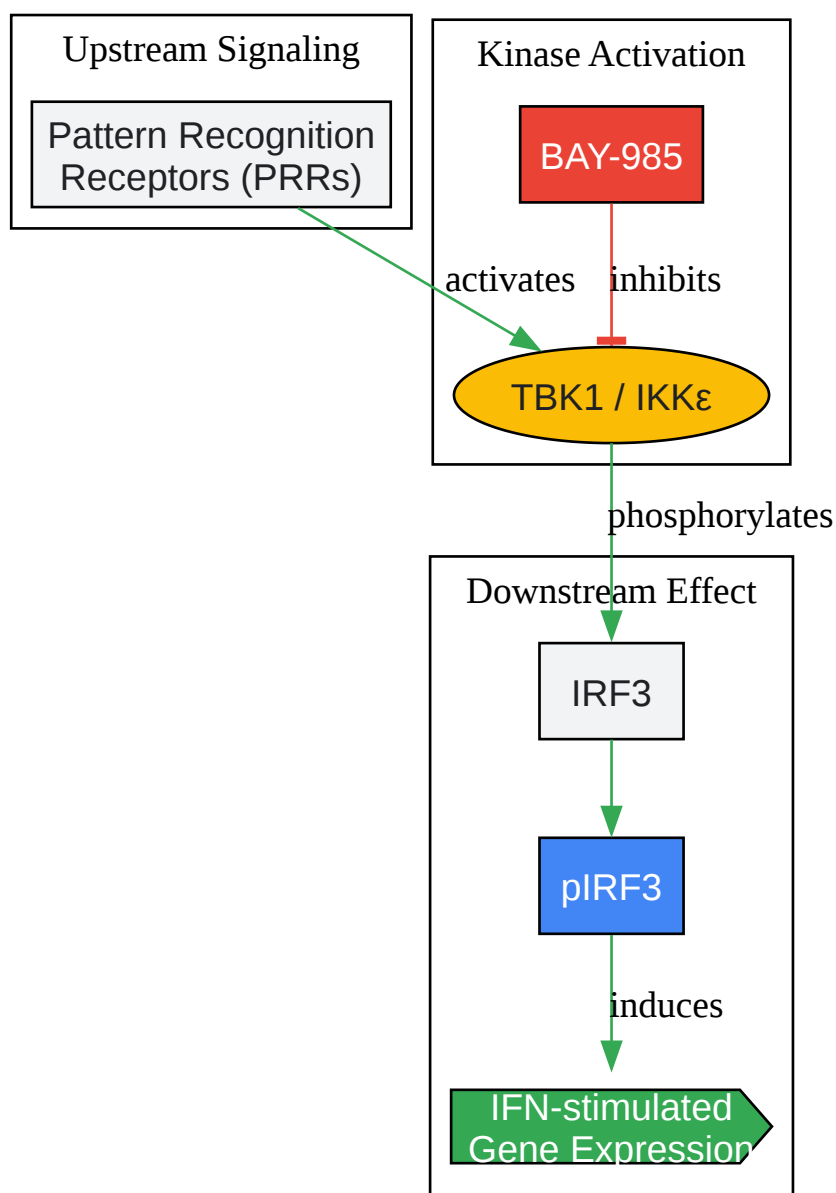
Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Higher than expected IC50 in biochemical assays.	High ATP concentration in the assay buffer.	BAY-985 is an ATP-competitive inhibitor. ^{[1][2]} Its potency is significantly lower at high ATP concentrations. ^{[2][4][8]} Consider reducing the ATP concentration if your experimental design allows.
Discrepancy between biochemical and cell-based assay results.	Cellular factors such as membrane permeability, efflux pumps, or protein binding can affect the compound's effective concentration.	This is expected. The IC50 for cellular pIRF3 inhibition (74 nM) is higher than the biochemical IC50 (2 nM), and anti-proliferative IC50s are higher still (e.g., 900 nM for SK-MEL-2). ^{[1][2][4]} Always determine the optimal concentration for each specific cell line and assay.
Poor solubility or precipitation of BAY-985 in aqueous media.	BAY-985 has limited aqueous solubility.	Prepare a high-concentration stock solution in DMSO and then dilute it into your aqueous assay medium. Ensure the final DMSO concentration is compatible with your assay and does not exceed a level that affects cellular health (typically <0.5%).
Weak or no anti-tumor activity in vivo.	Pharmacokinetic properties of BAY-985.	BAY-985 has shown weak anti-tumor activity in a human melanoma xenograft model. ^[3] ^[4] This may be due to its pharmacokinetic profile.

Experimental Protocols

General Workflow for Dose-Response Experiment





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